

An In-depth Technical Guide to the Safety and Handling of Vanillin-13C

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Compound of Interest

Compound Name: Vanillin-13C

Cat. No.: B15569585

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety data and handling precautions for **Vanillin-13C**, an isotopically labeled compound used as a tracer or internal standard in quantitative analysis.^[1] While **Vanillin-13C** is chemically identical to vanillin, its application in research settings necessitates a thorough understanding of its safety profile and proper handling procedures to ensure a safe laboratory environment.

Chemical and Physical Properties

Vanillin-13C shares its physical and chemical properties with unlabeled vanillin. The key difference is the isotopic enrichment with Carbon-13.

Property	Value
Molecular Formula	C ₇ ¹³ CH ₈ O ₃
Molecular Weight	Approximately 153.16 g/mol (will vary slightly based on the position and number of ¹³ C atoms)
Appearance	White to yellowish crystalline powder or needles[2][3]
Odor	Pleasant, sweet, vanilla-like odor[2][4][5]
Melting Point	81-83 °C[3][6]
Boiling Point	285 °C[4][7]
Solubility	- Water: 10 g/L (25 °C)[3][7]- Ethanol: Soluble[3]- Chloroform, Ether: Soluble[2][3][5]
Vapor Pressure	0.002 mmHg @ 25 °C
Auto-ignition Temperature	>400 °C / >752 °F[8]

Toxicological Data

The toxicological profile of **Vanillin-13C** is considered to be the same as that of vanillin.

Metric	Value	Species
LD50 Oral	1580 mg/kg to 3830 mg/kg[4][5][9]	Rat
LD50 Dermal	>2000 mg/kg to >5010 mg/kg[4][9]	Rabbit
Eye Irritation	Causes serious eye irritation[9][10][11]	-
Skin Sensitization	May cause an allergic skin reaction[11]	-
Carcinogenicity	Not classified as a carcinogen by IARC, ACGIH, NTP, or OSHA[6]	-
Aquatic Toxicity (Acute)	LC50 (Fathead Minnow, 96h): 57 mg/L[12]EC50 (Daphnia magna, 48h): 36.6 mg/L	Fish, Daphnia
Aquatic Toxicity (Chronic)	NOEC (Daphnia magna, 21d): 5.9 mg/L[12]	Daphnia

Hazard Identification and GHS Classification

Vanillin-13C is classified with the following hazards:

- Acute Toxicity, Oral (Category 4): Harmful if swallowed.[11]
- Serious Eye Irritation (Category 2): Causes serious eye irritation.[9][10][11]
- Skin Sensitization (Category 1): May cause an allergic skin reaction.[11]
- Hazardous to the Aquatic Environment, Long-term Hazard (Category 3): Harmful to aquatic life with long-lasting effects.[10]

Signal Word: Warning[9][11]

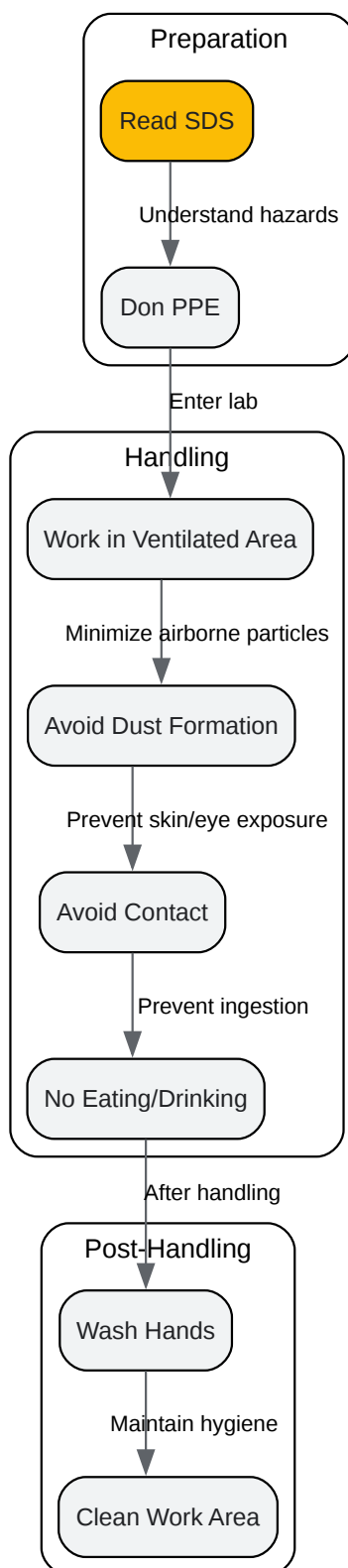
Hazard Statements:

- H302: Harmful if swallowed.[11]
- H317: May cause an allergic skin reaction.[11]
- H319: Causes serious eye irritation.[9][10][11]
- H412: Harmful to aquatic life with long lasting effects.[10]

Handling and Storage Precautions

Proper handling and storage are crucial to maintain the integrity of **Vanillin-13C** and ensure personnel safety.

General Handling Workflow



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